

An In-depth Technical Guide to the Safety of 2-Naphthoyl Chloride

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Compound of Interest

Compound Name: 2-Naphthoyl chloride

Cat. No.: B145925

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information for **2-Naphthoyl chloride** (CAS No. 2243-83-6), a reactive acyl chloride widely used in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and specialty chemicals.^[1] Due to its hazardous nature, a thorough understanding of its properties and safe handling procedures is critical for all personnel working with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Naphthoyl chloride** is presented below. This data is essential for the safe design of experiments and for understanding its behavior under various laboratory conditions.

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₁₁ H ₇ ClO | [1][2] |
| Molecular Weight | 190.63 g/mol | [1][2][3] |
| Appearance | White to pale yellow to orange powder or solid | [1][4] |
| Melting Point | 49 - 54 °C (120.2 - 129.2 °F) | [1][4] |
| Boiling Point | 156 - 158 °C (312.8 - 316.4 °F) @ 7 mmHg306 °C (582.8 °F) | [1][4] |
| Flash Point | 113 °C (235.4 °F) - closed cup | [3] |
| Solubility | Soluble in Toluene | [5] |
| Vapor Pressure | 0.000726 mmHg at 25°C | [5] |
| Density | 1.1664 g/cm ³ (rough estimate) | [5] |

Hazard Identification and Classification

2-Naphthoyl chloride is classified as a hazardous chemical and requires careful handling.[4] It is crucial to be aware of its primary hazards to implement appropriate safety measures.

| Hazard Class | Category | Hazard Statement |
|--|---------------------------------|---|
| Skin Corrosion/Irritation | Category 1B | H314 - Causes severe skin burns and eye damage.[2][3] [4][6] |
| Serious Eye Damage/Eye Irritation | Category 1 | H318 - Causes serious eye damage.[3][4] |
| Corrosive to Metals | - | H290 - May be corrosive to metals.[6] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory system) | - |

Signal Word: Danger[2][4]

Toxicological Information

While detailed toxicological studies are not extensively reported in the provided safety data sheets, the primary toxicological concern is its corrosive nature. No acute toxicity information is available for this product.[2] The toxicological properties have not been fully investigated.[2]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **2-Naphthoyl chloride** to prevent exposure and ensure a safe laboratory environment.

4.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields and a face shield. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact.[3]
[4] Handle with gloves, which must be inspected prior to use.[3]
- Respiratory Protection: Use a NIOSH-approved respirator or equivalent if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]

4.2. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2]
[4]
- Ensure eyewash stations and safety showers are close to the workstation location.[4]

4.3. Handling Procedures

- Do not breathe dust, fume, gas, mist, vapors, or spray.[4]
- Wash face, hands, and any exposed skin thoroughly after handling.[2][4]

- Avoid contact with skin, eyes, and clothing.[2]
- Do not allow contact with water.[2][4]
- Avoid dust formation.[2][4]

4.4. Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][4]
- Store in a corrosive resistant container with a resistant inner liner.[6]
- Keep away from water or moist air as the product is moisture-sensitive and water-reactive.[2][4] Contact with water liberates toxic gas.[2][4]
- Store under an inert gas atmosphere.[1][6] Recommended storage temperature is between 2 - 8 °C.[1]
- Incompatible materials to avoid are strong oxidizing agents.[2][4]

Emergency Procedures

Immediate and appropriate response is critical in case of accidental exposure or release.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediate medical attention is required. [2] [4] |
| Skin Contact | Immediately wash off with plenty of water for at least 15 minutes. Remove all contaminated clothing. Immediate medical attention is required. [2] [4] |
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required. [2] [4] |
| Ingestion | Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth with water. [3] [4] |

5.1. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)
- Specific Hazards: Contact with water liberates toxic gas.[\[2\]](#)[\[4\]](#) Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[\[3\]](#)[\[4\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[4\]](#)

5.2. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Evacuate personnel to safe areas. Keep people away from and upwind of the spill.[\[3\]](#)[\[4\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[3\]](#)

- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Do not expose the spill to water.[4] Avoid creating dust.[3][4]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[3]

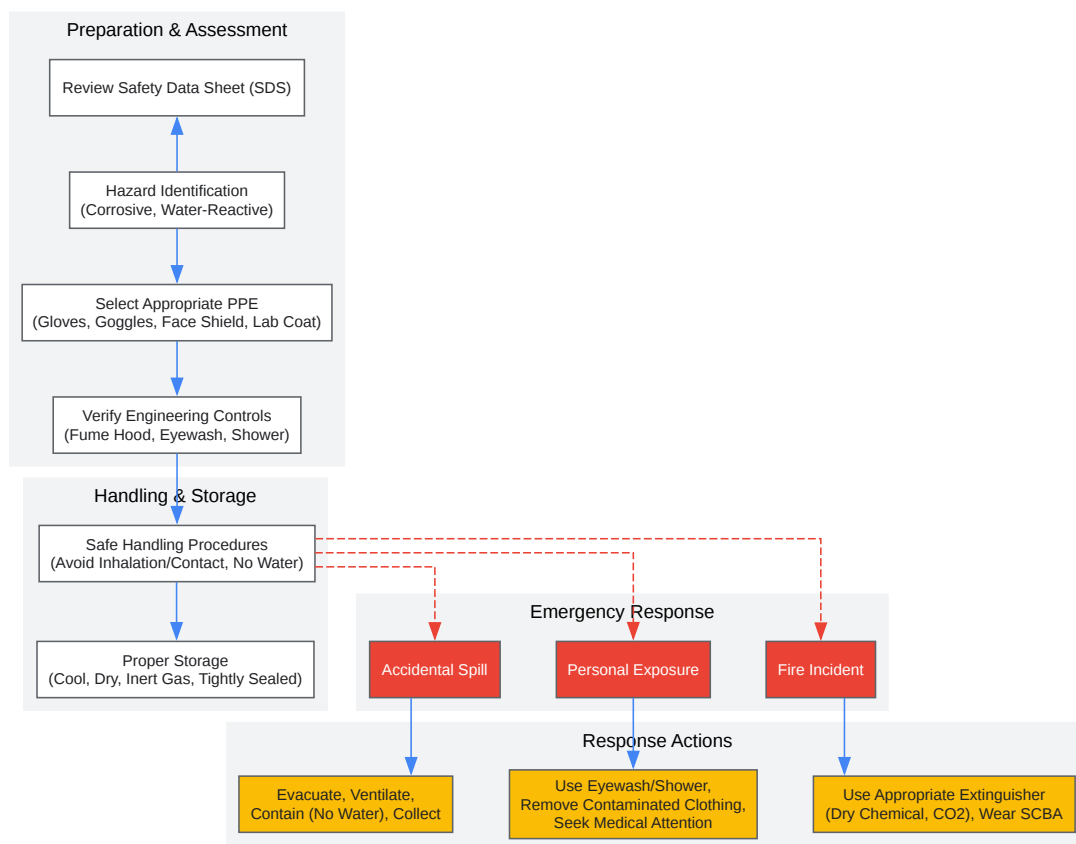
Experimental Protocols

The safety data sheets do not provide detailed experimental protocols for the determination of the reported physical and chemical properties. These values are typically determined using standardized methods, such as those established by the OECD (Organisation for Economic Co-operation and Development) or other relevant regulatory bodies. For instance, flash point is often determined using a closed-cup method.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Naphthoyl chloride**, from initial hazard assessment to emergency response.

Workflow for Safe Handling of 2-Naphthoyl Chloride

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **2-Naphthoyl chloride**.

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